

Technical Guide: Sodium 2-(2-aminophenyl)-2-oxoacetate (CAS 17617-34-4)

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Compound of Interest

Compound Name: Sodium 2-(2-aminophenyl)-2-oxoacetate

Cat. No.: B597019

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes the currently available technical data for **Sodium 2-(2-aminophenyl)-2-oxoacetate**. Extensive searches of scientific literature and chemical databases did not yield in-depth experimental studies, detailed spectroscopic analyses, specific synthesis protocols, or biological activity data for this compound. The information presented is primarily from chemical supplier databases and computational models.

Chemical Identification and Properties

Sodium 2-(2-aminophenyl)-2-oxoacetate, also known as Sodium isatinate, is an organic sodium salt with the CAS number 17617-34-4.^{[1][2]} Its chemical structure consists of a 2-aminophenyl group attached to a glyoxylate moiety, with the carboxylate group forming a sodium salt.

Table 1: Chemical and Physical Properties

Property	Value	Source
CAS Number	17617-34-4	[1][2]
Molecular Formula	C ₈ H ₆ NNaO ₃	[1][2][3]
Molecular Weight	187.13 g/mol	[1][3]
IUPAC Name	sodium 2-(2-aminophenyl)-2-oxoacetate	[1]
Synonyms	Sodium isatinate, Sodium (2-aminophenyl)(oxo)acetate	[1]
Storage Conditions	2-8°C, Keep in dark place, inert atmosphere	[3]
Purity	Typically offered at ≥95%	[4]

Computed Properties (from PubChem)[1]

Property	Value
Topological Polar Surface Area	83.2 Å ²
Hydrogen Bond Donor Count	1
Hydrogen Bond Acceptor Count	4
Rotatable Bond Count	2
Exact Mass	187.02453734 Da
Monoisotopic Mass	187.02453734 Da

Spectroscopic and Characterization Data

Detailed experimental spectroscopic data such as ¹H NMR, ¹³C NMR, IR, and Mass Spectrometry for **Sodium 2-(2-aminophenyl)-2-oxoacetate** are not readily available in the public domain. While some vendors mention the availability of NMR, HPLC, and LC-MS data, the actual spectra and peak assignments have not been published in accessible literature.[3]

Synthesis and Experimental Protocols

A specific, detailed, and validated experimental protocol for the synthesis of **Sodium 2-(2-aminophenyl)-2-oxoacetate** could not be found in peer-reviewed scientific literature or patents. Chemical suppliers list the compound as commercially available, suggesting established synthesis methods exist within those organizations.

One vendor product description suggests its use as a key intermediate in organic synthesis for producing pharmaceutical compounds, particularly in the development of drugs targeting neurological and psychiatric disorders, and in the synthesis of heterocyclic compounds.^[4]

Biological Activity and Signaling Pathways

There is no published research available detailing the biological activity, mechanism of action, or any associated signaling pathways for **Sodium 2-(2-aminophenyl)-2-oxoacetate**. A product description from a commercial supplier mentions its utility in research for studying biochemical pathways and enzyme interactions, and in the development of fluorescent probes for biological imaging, but provides no specific examples or citations.^[4]

Logical Relationship Diagram

Due to the absence of information on its synthesis, characterization workflow, or biological pathways, a meaningful and data-supported diagram using Graphviz cannot be generated at this time. A speculative diagram would not meet the standards of a technical guide for a scientific audience.

Conclusion

Sodium 2-(2-aminophenyl)-2-oxoacetate (CAS 17617-34-4) is a commercially available chemical intermediate. While its basic chemical identity is established, there is a significant lack of publicly available, in-depth technical data. Key information for researchers, including experimental physical properties, detailed spectroscopic data, specific synthesis protocols, and any biological activity, remains unpublished in the accessible scientific domain. Further research and publication are necessary to fully characterize this compound and explore its potential applications.

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References

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- 2. appchemical.com [appchemical.com]
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